

Essential Safety and Logistical Information for Handling SR9186

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Compound of Interest

Compound Name: SR9186

Cat. No.: B609158

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Disclaimer: This document provides essential guidance on the safe handling of the research chemical **SR9186**. However, a specific Safety Data Sheet (SDS) for **SR9186** from a supplier has not been publicly available during the compilation of this information. Therefore, **SR9186** should be treated as a potentially hazardous substance. Researchers, scientists, and drug development professionals must obtain a comprehensive SDS from their chemical supplier and consult with their institution's Environmental Health and Safety (EHS) department before commencing any work with this compound. The information provided herein is based on general best practices for handling research-grade chemicals of unknown toxicity.

Personal Protective Equipment (PPE)

Given the absence of specific hazard data for **SR9186**, a cautious approach to personal protection is mandatory. The following PPE should be considered the minimum requirement when handling **SR9186** in any form (solid or in solution).

PPE Category	Recommended Equipment	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield	Protects against splashes, aerosols, and airborne particles that could cause serious eye damage.
Hand Protection	Nitrile gloves (or other chemically resistant gloves)	Provides a barrier against skin contact. Double-gloving is recommended, especially when handling concentrated solutions.
Body Protection	A fully buttoned laboratory coat	Protects skin and personal clothing from contamination.
Respiratory Protection	A NIOSH-approved respirator	Recommended when handling the solid compound outside of a certified chemical fume hood to prevent inhalation of airborne particles. The type of respirator should be determined in consultation with your institution's EHS department based on a risk assessment.

Operational Plan

A clear and structured operational plan is crucial for the safe handling of **SR9186**. This plan should encompass all stages from receiving the compound to its final disposal.

Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leakage.
- **Storage:** Store **SR9186** in a cool, dry, and well-ventilated area, away from incompatible materials. The product information from suppliers suggests storage at -20°C for long-term stability.^[1]

- Labeling: Ensure the container is clearly labeled with the compound name, date received, and any known hazard warnings.

Handling and Preparation of Solutions

- Designated Area: All handling of **SR9186**, especially the solid form, should be conducted in a designated area, such as a certified chemical fume hood, to minimize exposure.
- Weighing: When weighing the solid compound, use appropriate containment measures to prevent the generation of dust.
- Dissolving: Dissolve **SR9186** in a suitable solvent within the chemical fume hood. Be aware of the potential hazards of the solvent used.
- Spill Management: Have a spill kit readily available. In case of a spill, evacuate the area, and if safe to do so, contain the spill using appropriate absorbent materials. Follow your institution's established spill cleanup procedures.

Disposal Plan

The disposal of **SR9186** and any contaminated materials must be handled in accordance with local, state, and federal regulations.

- Waste Classification: Since the specific hazards of **SR9186** are not fully documented, it should be treated as hazardous waste.
- Waste Segregation: Segregate **SR9186** waste from other laboratory waste streams. This includes unused compound, contaminated PPE, and any materials used for spill cleanup.
- Containerization: Collect all **SR9186** waste in clearly labeled, sealed, and appropriate waste containers.
- Disposal Vendor: Arrange for the disposal of the hazardous waste through your institution's approved chemical waste vendor.

Quantitative Data for SR9186

The following table summarizes the available quantitative data for **SR9186**.

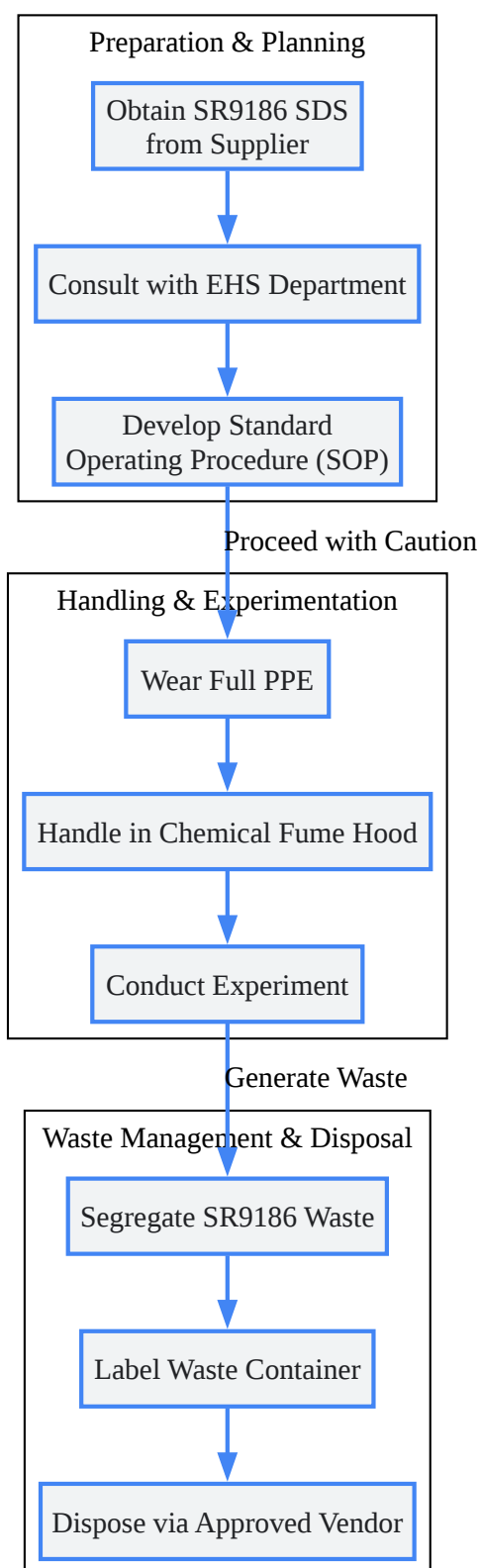
Parameter	Value	Reference
IC50 (CYP3A4)	9 nM (Midazolam → 1'-hydroxymidazolam)	[1]
4 nM (Testosterone → 6β-hydroxytestosterone)	[1]	
38 nM (Vincristine → Vincristine M1)	[1]	
Storage Stability (Solid)	-20°C for up to 2 years	General recommendation from suppliers
Storage Stability (in DMSO)	-80°C for up to 6 months; -20°C for up to 1 month	[1]

Experimental Protocols

Detailed experimental protocols involving **SR9186** will be highly dependent on the specific research application. Researchers should develop their own detailed protocols in accordance with their experimental design and institutional guidelines. As a general starting point for in vitro assays, a stock solution of **SR9186** is typically prepared in a solvent like DMSO. For cell-based assays, this stock solution is then further diluted in the appropriate cell culture medium to the desired final concentration. It is crucial to include a vehicle control (medium with the same concentration of DMSO) in all experiments.

Visualizations

The following diagrams illustrate key workflows and concepts for the safe handling of research chemicals like **SR9186**.



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Caption: Workflow for Safe Handling of Research Chemicals.

Nitrile Gloves

Laboratory Coat

Chemical Safety Goggles

Face Shield

NIOSH-Approved Respirator

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Caption: Recommended Personal Protective Equipment for **SR9186**.

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References

- 1. medchemexpress.com [medchemexpress.com]
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